

Basic Molecular Data for Diethyl Hydrogen Phosphate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

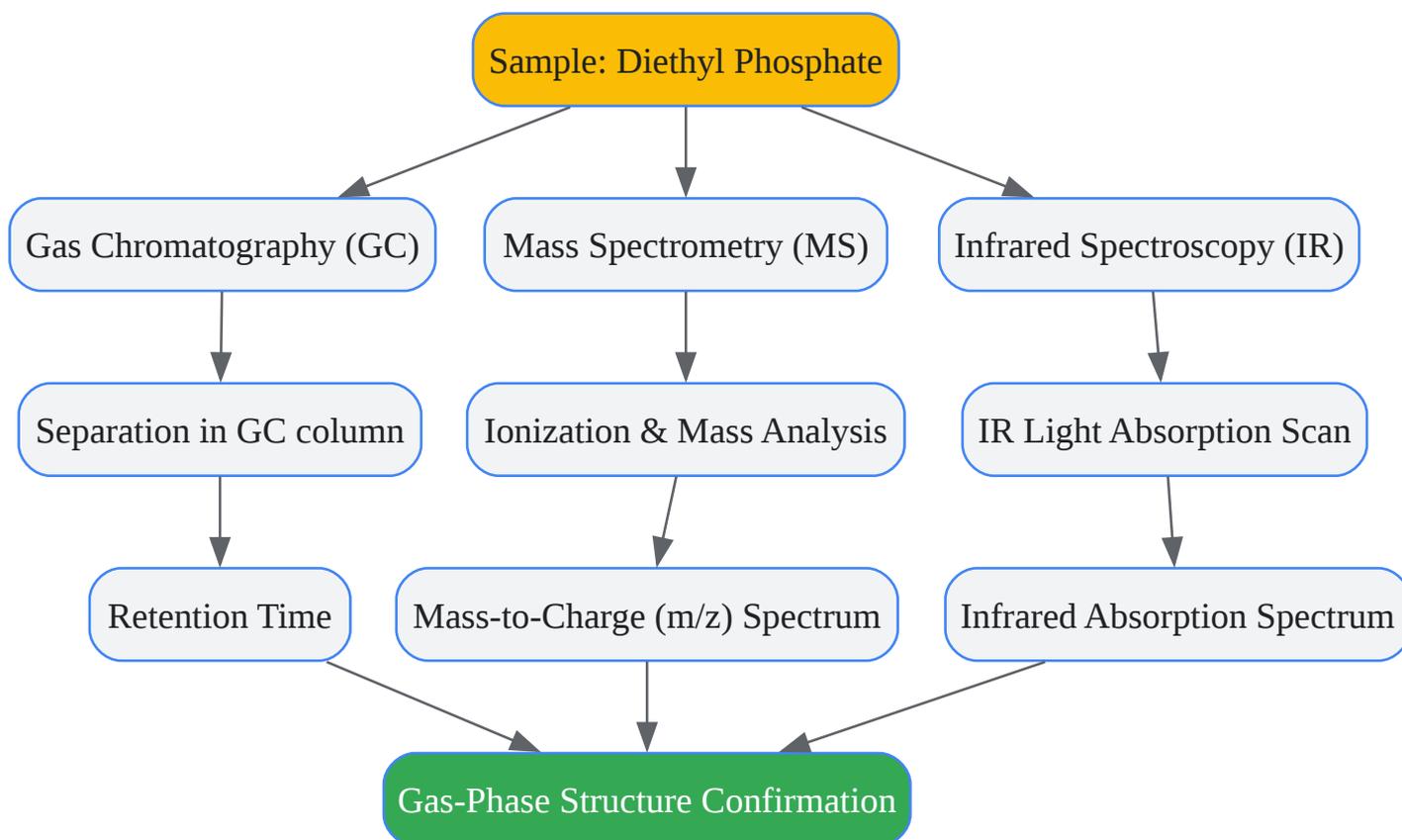
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While not a full protocol, the following table summarizes the key identifying information for diethyl hydrogen phosphate, which serves as a starting point for any structural analysis [1].

Property	Description
Chemical Name	Diethyl hydrogen phosphate [1]
CAS Registry Number	598-02-7 [1]
Molecular Formula	C ₄ H ₁₁ O ₄ P [1]
Molecular Weight	154.1015 g/mol [1]
IUPAC Standard InChI	InChI=1S/C4H11O4P/c1-3-7-9(5,6)8-4-2/h3-4H2,1-2H3,(H,5,6) [1]
IUPAC Standard InChIKey	UCQFCFPECQILOL-UHFFFAOYSA-N [1]
IR Spectrum Availability	Gas-phase IR spectrum is available in the NIST database [1].

Suggested Pathways for Detailed Protocol Development

To obtain the detailed experimental protocols you require, I suggest investigating the following analytical techniques. The general workflows for these methods are illustrated below.



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Leveraging Cited Analytical Techniques

Although the search results lack specifics for **diethyl phosphate**, they reference established techniques that form the basis of gas-phase analysis.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** The analysis of volatile organic compounds in simulated extraterrestrial environments was performed using **Gas Chromatography coupled with High-Resolution Fourier Transform Mass Spectrometry (GC-FT-Orbitrap-MS)** [2]. This is a

powerful method for separating and identifying components in a mixture. Furthermore, **Electrospray Ionization (ESI) mass spectrometry** was used to characterize organophosphonate-functionalized clusters in the gas phase [3], a technique often applicable to phosphorylated compounds.

- **Infrared (IR) Spectroscopy:** The NIST WebBook explicitly lists a **gas-phase IR spectrum** for diethyl hydrogen phosphate [1]. Obtaining and interpreting this spectrum is a direct method for analyzing functional groups and bonding in the gas phase.

Recommended Sources for Detailed Methodologies

To build your full application note, consult these specialized resources:

- **NIST Chemistry WebBook:** Access the existing gas-phase IR spectrum for diethyl hydrogen phosphate and use it as a reference for your own measurements [1].
- **Scientific Literature Databases:** Search for "gas-phase structure **diethyl phosphate**" or "GC-MS analysis of organophosphates" on platforms like SciFinder or PubMed. These will contain peer-reviewed papers with detailed experimental sections.
- **Instrument Manufacturer Websites:** Companies like Agilent, Waters, and Thermo Fisher Scientific provide extensive application notes and white papers on GC-MS and LC-MS methods for various compound classes, which can be adapted.

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References

1. diethyl hydrogen phosphate - the NIST WebBook [webbook.nist.gov]
2. Relationship between ices and gas phase organic ... [nature.com]
3. and dimethylarsinate-functionalized hexamolybdates(V) ... [pubs.rsc.org]

To cite this document: Smolecule. [Basic Molecular Data for Diethyl Hydrogen Phosphate].

Smolecule, [2026]. [Online PDF]. Available at:

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